

A Technical Guide to the Solubility and Stability of Cadusafos

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Compound of Interest

Compound Name: Cadusafos

Cat. No.: B021734

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Cadusafos** in various solvents. The information is compiled from various scientific sources to support research, development, and analytical activities involving this organophosphate nematicide.

Solubility of Cadusafos

Cadusafos exhibits a range of solubilities in different solvents, a critical factor for formulation development, environmental fate assessment, and analytical method design.

Table 1: Solubility of **Cadusafos** in Various Solvents at 25 °C

Solvent	Solubility (g/kg)	Solubility (mg/L)	Classification
Water	0.245	245	Moderate
n-Heptane	125	125,000	High
o-Xylene	Miscible	-	Miscible
Acetone	Miscible	-	Miscible
Ethyl Acetate	Miscible	-	Miscible
1,2-Dichloroethane	Miscible	-	Miscible
Methanol	> 250	> 250,000	High
Acetonitrile	Miscible	-	Miscible
Dichloromethane	Miscible	-	Miscible
Toluene	Miscible	-	Miscible
Isopropanol	Miscible	-	Miscible

Data sourced from evaluations by the JMPR and PubChem.

Stability of Cadusafos

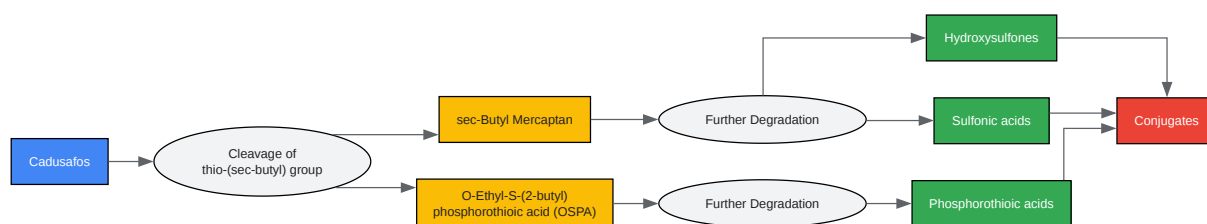
The stability of **Cadusafos** is influenced by several environmental factors, including pH, light, and temperature. Understanding its degradation is crucial for predicting its persistence and potential impact.

Table 2: Stability of **Cadusafos** under Different Conditions

Condition	Parameter	Value	Reference
Hydrolysis	Half-life at pH 5 & 7 (25 °C)	Stable	Witkonton, 1986
Half-life at pH 9 (25 °C)	179 days	Witkonton, 1986	
Photolysis	Half-life in deionized water	174 days	Tullman, 1988
Half-life with 1% acetone	115 days	Tullman, 1988	
Half-life under UV rays (254nm)	7.33 hours	Eissa, F. I. et al.	
Half-life in sunlight	5.79 hours	Eissa, F. I. et al.	
Thermal Decomposition	Decomposition Temperature	208 °C	Kikta, 2007
Soil Degradation	Half-life (aerobic)	11-62 days	-

Degradation Pathway of Cadusafos

The metabolism of **Cadusafos** proceeds primarily through the cleavage of the thio-(sec-butyl) group. This initial step leads to the formation of two main metabolites: sec-butyl mercaptan and O-ethyl-S-(2-butyl) phosphorothioic acid (OSPA). These intermediates are then further degraded into a variety of other compounds. The major metabolites are hydroxysulfones, followed by phosphorothioic acids and sulfonic acids, which can then form conjugates.



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Caption: Metabolic degradation pathway of **Cadusafos**.

Experimental Protocols

Detailed experimental protocols are essential for the replication and validation of scientific findings.

4.1. Solubility Determination

While specific standardized methods like the shake-flask or saturation method are commonly employed, the cited references do not provide exhaustive details. A general approach for determining the solubility of a compound like **Cadusafos** would involve:

- Preparation of Saturated Solution: Excess **Cadusafos** is added to the solvent of interest in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient period to ensure equilibrium is reached.
- Phase Separation: The undissolved **Cadusafos** is separated from the saturated solution by centrifugation or filtration.
- Quantification: The concentration of **Cadusafos** in the clear supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

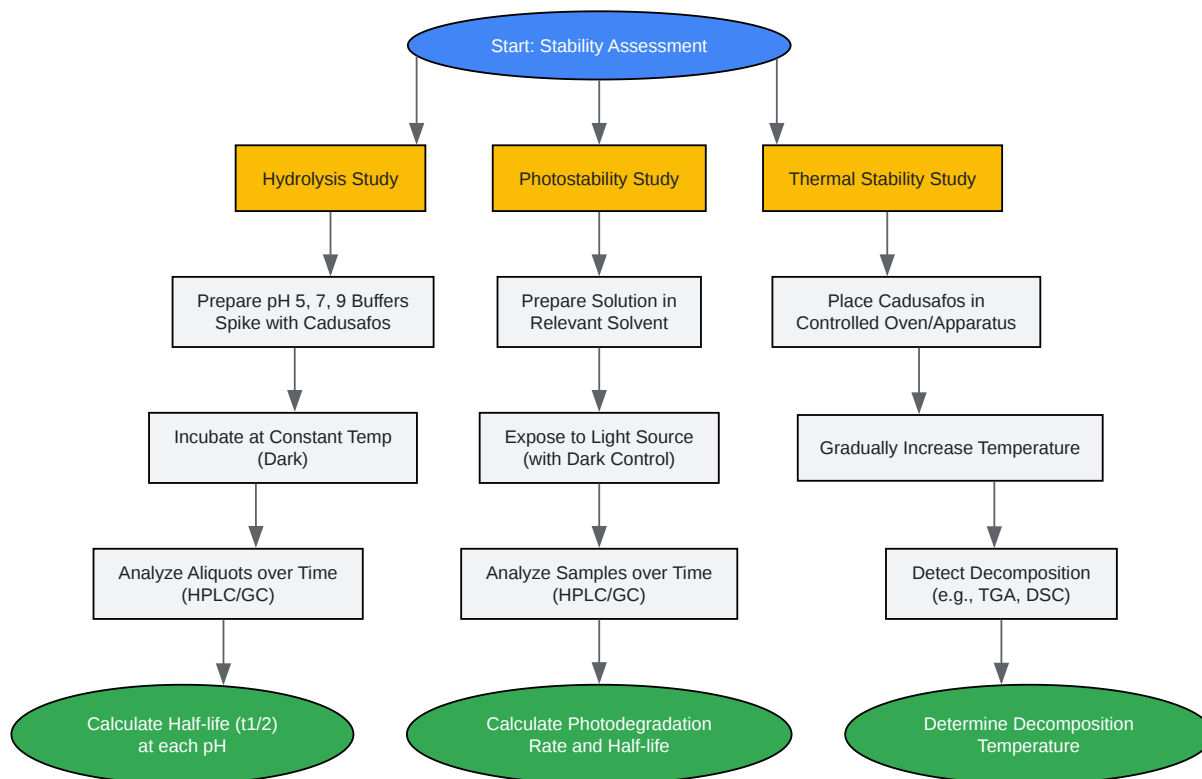
4.2. Stability Studies

4.2.1. Hydrolysis Study

- **Buffer Preparation:** Aqueous buffer solutions are prepared at pH 5, 7, and 9.
- **Sample Preparation:** A known concentration of **Cadusafos** is added to each buffer solution in sterile, sealed containers.
- **Incubation:** The samples are incubated in the dark at a constant temperature (e.g., 25 °C).
- **Sampling and Analysis:** Aliquots are withdrawn at predetermined time intervals and analyzed by HPLC or GC to determine the remaining concentration of **Cadusafos**.
- **Data Analysis:** The degradation rate and half-life are calculated from the concentration versus time data.

4.2.2. Photostability Study

- **Sample Preparation:** A solution of **Cadusafos** in a relevant solvent (e.g., deionized water) is prepared.
- **Light Exposure:** The solution is exposed to a controlled light source, such as a xenon lamp or natural sunlight. Control samples are kept in the dark at the same temperature.
- **Sampling and Analysis:** Samples are collected at various time points and the concentration of **Cadusafos** is measured.
- **Data Analysis:** The photodegradation rate and half-life are determined by comparing the degradation in the light-exposed samples to the dark controls.



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Caption: General experimental workflow for stability testing.

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